

# Health and safety information for Methyl 4-(hydroxymethyl)cyclohexanecarboxylate

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## Compound of Interest

Compound Name: Methyl 4-(hydroxymethyl)cyclohexanecarboxylate

Cat. No.: B180981

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An In-depth Technical Guide to the Health and Safety of **Methyl 4-(hydroxymethyl)cyclohexanecarboxylate**

## For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the health and safety information currently available for **Methyl 4-(hydroxymethyl)cyclohexanecarboxylate**. It is intended to serve as a technical guide for professionals in research and development who may handle this compound. The information is compiled from various safety data sheets and chemical databases. It should be noted that the toxicological properties of this specific chemical have not been exhaustively investigated[1]. Therefore, it should be handled with care by qualified individuals trained in laboratory procedures[2].

## Chemical and Physical Properties

**Methyl 4-(hydroxymethyl)cyclohexanecarboxylate** is a versatile building block in organic synthesis, notable for its bifunctional structure which includes a carboxylate ester and a hydroxymethyl group[3]. These properties influence its handling and storage requirements.

Property	Value	Source(s)
Molecular Formula	C <sub>9</sub> H <sub>16</sub> O <sub>3</sub>	[3][4][5][6]
Molecular Weight	172.22 g/mol	[3][4][5][7]
IUPAC Name	methyl 4-(hydroxymethyl)cyclohexane-1-carboxylate	[3][4][6]
CAS Number	110928-44-4 (for trans-isomer); 13380-85-3	[4][5][7][8][9]
Appearance	Colorless to Pale-yellow Solid or Liquid	[7]
Boiling Point	233 - 250.7 °C	[3]
Flash Point	99.8 °C	[3][8]
Density	1.059 g/cm <sup>3</sup>	[3]
Solubility	Insoluble in water; Soluble in organic solvents like ether and alcohol.	[3]
Storage	Store in a well-ventilated place. Keep cool.[10] Recommended storage at 2-8°C under an inert atmosphere.[5]	[5][10]

## Hazard Identification and GHS Classification

**Methyl 4-(hydroxymethyl)cyclohexanecarboxylate** is classified as a hazardous chemical. The GHS classification indicates it can cause irritation and may be harmful if it comes into contact with the skin, is inhaled, or is swallowed.

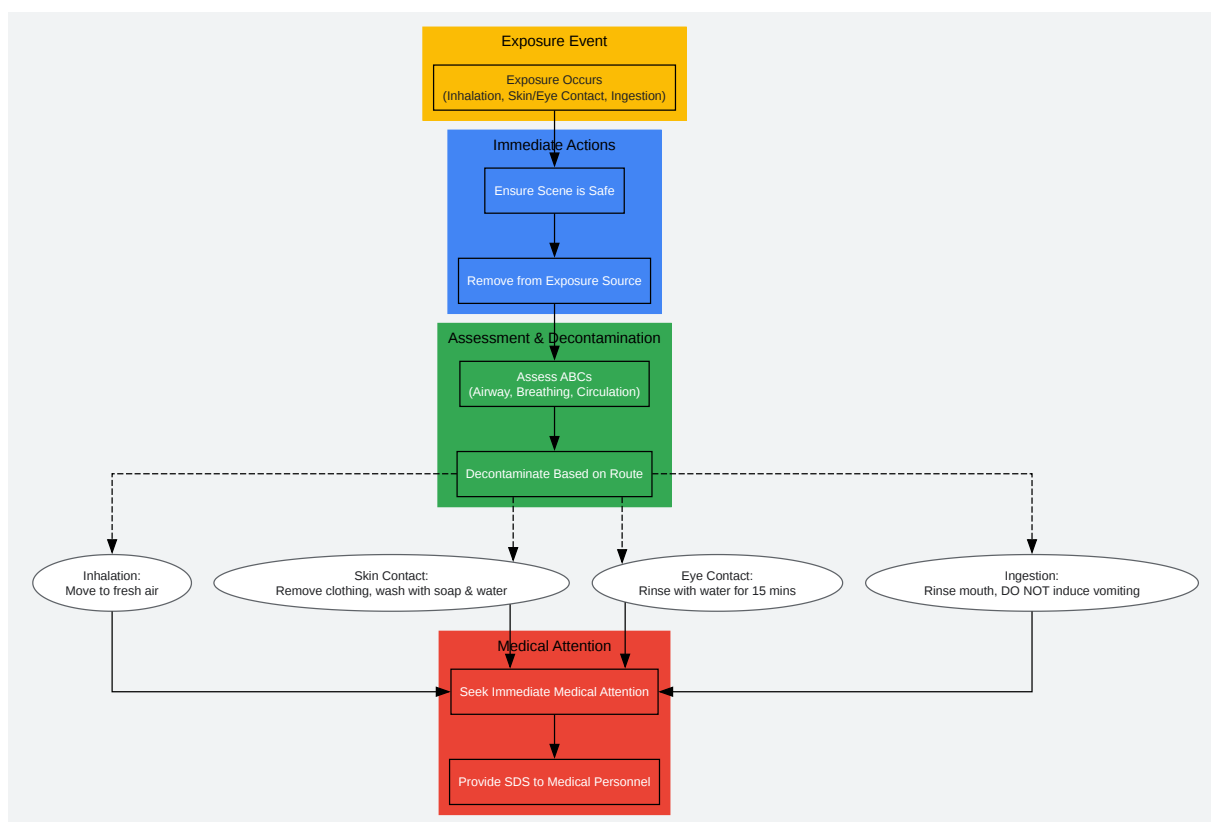
GHS Classification	Details
Signal Word	Warning
Pictogram	GHS07 (Exclamation Mark)
Hazard Statements	H302: Harmful if swallowed.[7][11]H315: Causes skin irritation.[4][5][7][12]H319: Causes serious eye irritation.[4][5][7][12]H335: May cause respiratory irritation.[4][5][7][12]H226: Flammable liquid and vapor.
Precautionary Statements	Prevention: P210, P261, P264, P270, P271, P280.[4][12]Response: P301+P312, P302+P352, P304+P340, P305+P351+P338, P332+P313, P337+P313.[12]Storage: P403+P233, P405.[4][12]Disposal: P501.[4][12]

## First Aid Measures

Immediate first aid is crucial in case of exposure. The following are standard procedures; always show the safety data sheet to attending medical personnel.

- General Advice: Consult a physician. Move the affected person out of the dangerous area.[1][13]
- Inhalation: If inhaled, move the person to fresh air. If breathing has stopped or is difficult, provide artificial respiration or oxygen and seek immediate medical attention.[1][12][14]
- Skin Contact: Take off immediately all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. If skin irritation occurs, get medical advice.[1][12][14]
- Eye Contact: Rinse cautiously and thoroughly with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing and consult a physician immediately.[1][12][14]

- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and call a POISON CENTER or doctor if you feel unwell.[\[1\]](#)  
[\[13\]](#)



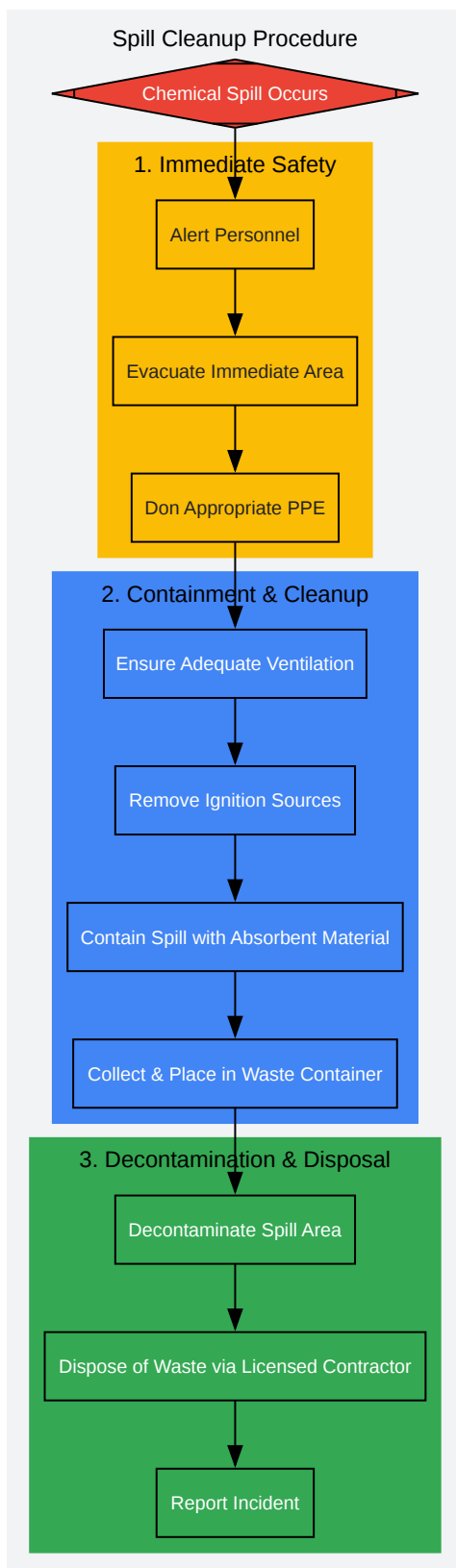
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Caption: Flowchart of first aid procedures following chemical exposure.

## Handling, Storage, and Spill Management

Proper handling and storage are essential to minimize risk.

- **Handling:** Use in a well-ventilated area or under a chemical fume hood.<sup>[15]</sup> Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.<sup>[15]</sup> Avoid breathing vapors or mist. Wash hands thoroughly after handling. Keep away from heat, sparks, and open flames.<sup>[10]</sup>
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place.<sup>[10][14]</sup> Keep away from oxidizing agents.<sup>[10][14]</sup>
- **Spill Management:** Evacuate the area. Ensure adequate ventilation. Remove all sources of ignition.<sup>[12]</sup> Absorb the spill with an inert, non-combustible material (e.g., sand, earth, vermiculite) and place it in a suitable, closed container for disposal.<sup>[12]</sup> Do not let the product enter drains.



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Caption: A stepwise workflow for managing a laboratory chemical spill.

## Toxicological and Ecological Information

- Toxicological Information: The chemical, physical, and toxicological properties of **Methyl 4-(hydroxymethyl)cyclohexanecarboxylate** have not been thoroughly investigated.<sup>[1]</sup> Acute toxicity data (e.g., LD50, LC50) is not currently available. It is known to cause skin, eye, and respiratory irritation based on GHS classifications.<sup>[4][5][12]</sup>
- Ecological Information: No data is available on the persistence, degradability, bioaccumulative potential, or mobility in soil for this compound.<sup>[1]</sup> It is crucial to prevent its release into the environment as its ecological impact is unknown. Do not empty into drains.<sup>[1][14]</sup>

## Experimental Protocols: General Acute Toxicity Assessment

In the absence of specific toxicological studies for this compound, a standard approach for assessing acute toxicity would be followed, guided by internationally recognized protocols such as those from the Organisation for Economic Co-operation and Development (OECD).

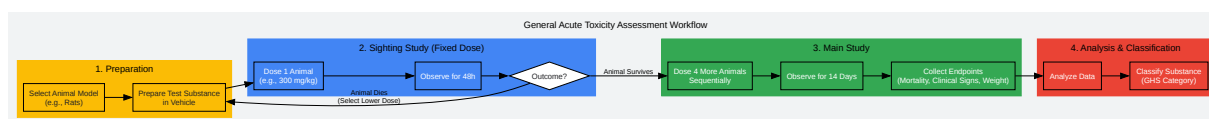
Objective: To determine the acute toxicity of a test substance, typically by oral, dermal, or inhalation routes, and to identify the median lethal dose (LD50) or concentration (LC50).<sup>[16]</sup>

Methodology (Based on OECD Test Guideline 420: Acute Oral Toxicity - Fixed Dose Procedure):

- Animal Selection: Healthy, young adult rodents (e.g., rats or mice) are chosen from a single strain. Animals are acclimatized to laboratory conditions before the study.
- Dose Preparation: The test substance is prepared in a suitable vehicle. The concentration is calculated based on the starting dose level.
- Dose Administration:
  - A single animal is dosed at a specific starting level (e.g., 300 mg/kg body weight).
  - The animal is observed for signs of toxicity and mortality over a 14-day period.



- Observation and Progression:
  - If the animal survives: Four more animals are dosed sequentially at the same level. If at least three animals survive, the test is repeated at a higher dose level (e.g., 2000 mg/kg).
  - If the animal dies: The test is repeated at a lower dose level in a new animal.
  - This sequential dosing and observation continue until the dose causing evident toxicity or mortality is identified.
- Endpoints:
  - The primary endpoint is mortality.
  - Sub-lethal endpoints include changes in body weight, clinical signs of toxicity (e.g., changes in skin, fur, eyes, respiration, behavior), and gross necropsy findings at the end of the study.
- Data Analysis: The results are used to classify the substance into a GHS hazard category rather than determining a precise LD50 value. This approach reduces the number of animals required for testing.



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Caption: A generalized workflow for an acute oral toxicity study.

## Disposal Considerations

Chemical waste must be disposed of in accordance with local, regional, and national regulations.

- Product: Offer surplus and non-recyclable solutions to a licensed disposal company.<sup>[1]</sup> The material can be burned in a chemical incinerator equipped with an afterburner and scrubber.<sup>[1]</sup>
- Contaminated Packaging: Dispose of as unused product in a suitable, closed container.<sup>[1]</sup><sup>[12]</sup> Do not reuse empty containers.

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